

# C.I. Acid Blue 9 chemical structure and properties

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## Compound of Interest

Compound Name: C.I. Acid Blue 9

Cat. No.: B1668971

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## An In-depth Technical Guide to C.I. Acid Blue 9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **C.I. Acid Blue 9**. The information is curated for professionals in research and development, offering detailed data, experimental protocols, and visual representations of its biological interactions.

## Chemical Identity and Structure

**C.I. Acid Blue 9**, also known by common synonyms such as Brilliant Blue FCF and Erioglaucine, is a synthetic triarylmethane dye.[1][2] It is widely used as a colorant in food, pharmaceuticals, cosmetics, and textiles, as well as a staining agent in biological research.[2][3][4] The dye exists in two primary forms, the diammonium salt and the disodium salt, each with a distinct CAS Number and molecular formula.

The chemical structure is characterized by a central carbon atom bonded to three aryl groups, which are further substituted with sulfonic acid and amino groups. These charged groups are responsible for the dye's high solubility in water.[5]

Table 1: Chemical Identifiers of **C.I. Acid Blue 9**

Identifier	Diammonium Salt	Disodium Salt
C.I. Name	Acid Blue 9	Acid Blue 9
C.I. Number	42090	42090
CAS Number	2650-18-2	3844-45-9
IUPAC Name	diazanium;2-[[4-[ethyl-[(3-sulfonatophenyl)methyl]amino]phenyl]-4-[ethyl-[(3-sulfonatophenyl)methyl]azaniumylidene]cyclohexa-2,5-dien-1-ylidene]methyl]benzenesulfonate[6]	disodium;2-[[4-[ethyl-[(3-sulfonatophenyl)methyl]amino]phenyl]-4-[ethyl-[(3-sulfonatophenyl)methyl]azaniumylidene]cyclohexa-2,5-dien-1-ylidene]methyl]benzenesulfonate[7]
Molecular Formula	C <sub>37</sub> H <sub>42</sub> N <sub>4</sub> O <sub>9</sub> S <sub>3</sub> [1][8][9][10]	C <sub>37</sub> H <sub>34</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>3</sub> [7][10]
Synonyms	Erioglaurine, Dolkwal Brilliant Blue, CI 42090[8]	Brilliant Blue FCF, FD&C Blue No. 1[11][12]

## Physicochemical Properties

**C.I. Acid Blue 9** presents as a reddish-violet powder or granules with a metallic luster.[4][13] It is highly soluble in water and ethanol but insoluble in oils.[5][13] The color of its aqueous solution is pH-dependent, appearing green-blue at neutrality, green in weak acid, and yellow in stronger acid.[14]

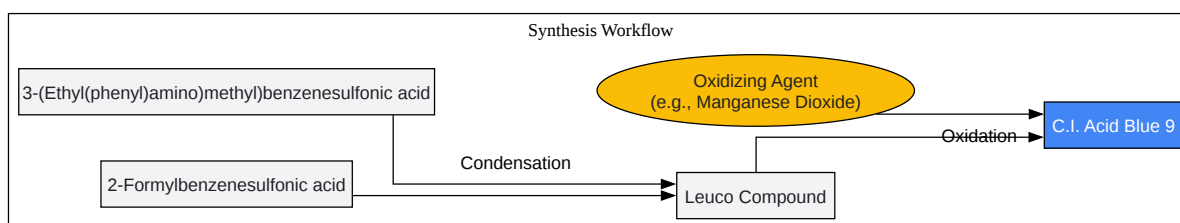
Table 2: Physicochemical Properties of **C.I. Acid Blue 9**

Property	Value
Molecular Weight	782.94 g/mol (Diammonium Salt)[5][8]
	792.85 g/mol (Disodium Salt)[13]
Melting Point	283 °C (decomposes)[14][15]
Solubility in Water	50 g/L at 90 °C[4][9]
	1000 g/L at 24.3 °C[3]
Solubility in other solvents	Soluble in ethanol; Slightly soluble in DMSO and Ethyl Acetate; Insoluble in vegetable oils[5][6][13][14][16]
UV-Vis Absorption Maximum ( $\lambda_{\text{max}}$ )	628 - 630 nm in water[6][13]
Appearance	Reddish-violet to dark blue powder or granules with a metallic luster[4][5][13][17]

## Experimental Protocols

### Synthesis of C.I. Acid Blue 9

The synthesis of **C.I. Acid Blue 9** is a two-step process involving condensation followed by oxidation.[5][9]



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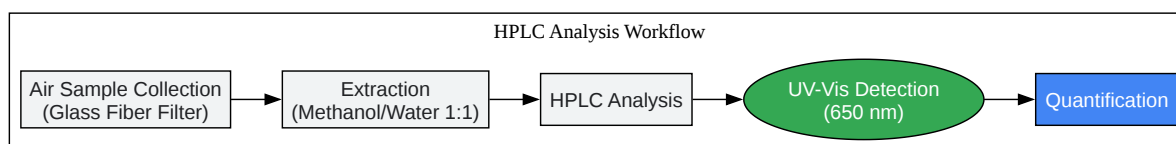
A simplified workflow for the synthesis of **C.I. Acid Blue 9**.

Methodology:

- Condensation: 2-Formylbenzenesulfonic acid and 3-(Ethyl(phenyl)amino)methyl)benzenesulfonic acid are condensed in an acidic aqueous medium at a temperature of 102-106 °C to form the leuco compound.[18]
- Oxidation: The resulting leuco compound is then oxidized to **C.I. Acid Blue 9**. While historically lead or dichromate oxides were used, modern methods often employ manganese dioxide in a sulfuric acid medium at 20-45 °C.[5][18] The crude product is then purified.

## Quantification by High-Performance Liquid Chromatography (HPLC)

An established method for the quantification of **C.I. Acid Blue 9** in air samples has been developed by the Occupational Safety and Health Administration (OSHA).[13]



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Workflow for the analysis of **C.I. Acid Blue 9** by HPLC.

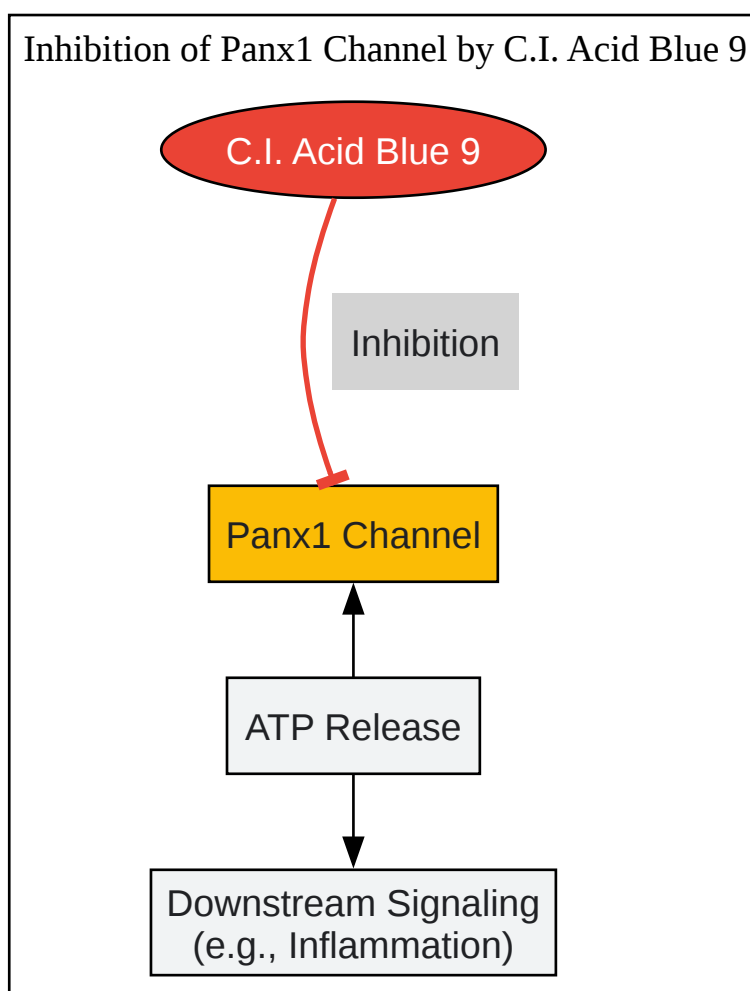
Methodology:[13]

- Sample Collection: Air samples are collected on a glass fiber filter.
- Extraction: The filter is extracted with a 1:1 (v/v) solution of methanol and water.
- Chromatographic Conditions:

- Instrument: High-Performance Liquid Chromatograph.
- Detector: Variable wavelength UV-Vis detector set to 650 nm.
- Mobile Phase: Specifics of the mobile phase composition, such as the use of ion-pairing agents, may need to be optimized depending on the specific column and instrument.
- Standard Preparation: A standard stock solution of **C.I. Acid Blue 9** is prepared by accurately weighing the compound and dissolving it in water. A calibration curve is generated using a series of dilutions.
- Quantification: The concentration of **C.I. Acid Blue 9** in the sample is determined by comparing its peak area to the calibration curve. The detection limit for this method is reported to be 0.83 ng per injection.[\[13\]](#)

## Biological Interactions: Inhibition of Panx1 Channels

Recent research has identified **C.I. Acid Blue 9** (as Brilliant Blue FCF) as a selective inhibitor of the pannexin 1 (Panx1) channel, an ATP release channel.[\[8\]](#)[\[11\]](#) This interaction is significant as Panx1 is involved in various physiological and pathological processes, including inflammasome signaling.[\[11\]](#) **C.I. Acid Blue 9** inhibits Panx1 with an  $IC_{50}$  of 0.27  $\mu$ M, while showing no significant effect on the P2X7 receptor, another key player in purinergic signaling.[\[8\]](#)[\[11\]](#)



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Signaling pathway illustrating the inhibition of the Panx1 channel.

This selective inhibition of Panx1 by a widely used and "safe" food dye opens avenues for its use as a pharmacological tool to study the physiology of Panx1 channels and for potential therapeutic interventions in conditions where Panx1 is implicated, such as inflammatory diseases and central nervous system injuries.[8][11] Studies have also shown that Brilliant Blue FCF can affect platelet aggregation by blocking these Panx1 channels.[12]

## Safety and Handling

**C.I. Acid Blue 9** is generally considered safe for its intended uses in food and consumer products.[11] However, as with any chemical, appropriate safety precautions should be taken in a laboratory setting. It may cause eye, skin, and respiratory tract irritation.[17][19] It is

recommended to handle the compound in a well-ventilated area and to use personal protective equipment, including safety glasses and gloves.[17][20] The substance is light-sensitive and should be stored in a cool, dry, and dark place in a tightly sealed container.[3][14][21]

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## References

- 1. researchgate.net [researchgate.net]
- 2. C.I. Acid Blue 9|CAS 2650-18-2|For Research Use [benchchem.com]
- 3. C.I. Acid Blue 9 [chembk.com]
- 4. dawnscientific.com [dawnscientific.com]
- 5. Buy C.I. Acid Blue 9 (EVT-264614) | 2650-18-2 [evitachem.com]
- 6. C.I. Acid Blue 9 | C37H42N4O9S3 | CID 17559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. rupress.org [rupress.org]
- 9. worlddyevariety.com [worlddyevariety.com]
- 10. cncolorchem.com [cncolorchem.com]
- 11. The food dye FD&C Blue No. 1 is a selective inhibitor of the ATP release channel Panx1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. encyclopedia.pub [encyclopedia.pub]
- 13. osha.gov [osha.gov]
- 14. Acid Blue 9 CAS#: 2650-18-2 [m.chemicalbook.com]
- 15. Acid Blue 9 | 2650-18-2 [chemicalbook.com]
- 16. 2650-18-2 CAS MSDS (Acid Blue 9) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 17. ucplchem.com [ucplchem.com]

- 18. CN104327533A - Clean production technology of acid blue 9 dye - Google Patents [patents.google.com]
- 19. cncolorchem.com [cncolorchem.com]
- 20. tcichemicals.com [tcichemicals.com]
- 21. C.I. Acid Blue 9 | TargetMol [targetmol.com]
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